

Application Notes and Protocols: Disperse Yellow 211 in Polymer Science Research

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Compound of Interest

Compound Name: Disperse yellow 211

Cat. No.: B15599773

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These application notes provide an overview of the current and potential uses of **Disperse Yellow 211** in polymer science research, extending beyond its traditional role as a textile dye. While direct research applications in advanced polymer science are emerging, this document draws upon established methodologies for similar azo disperse dyes to provide detailed protocols and potential research directions.

Overview of Disperse Yellow 211

Disperse Yellow 211 (C.I. 12755) is a single azo dye known for its brilliant green-yellow shade. [1] It is primarily used for dyeing synthetic fibers like polyester due to its excellent dispersion properties and good color fastness. [2] Its stable molecular structure and fluorescent properties suggest its potential for broader applications in polymer science, including the development of functional polymers, fluorescent probes, and advanced materials for sensing and imaging. [3]

Chemical and Physical Properties:

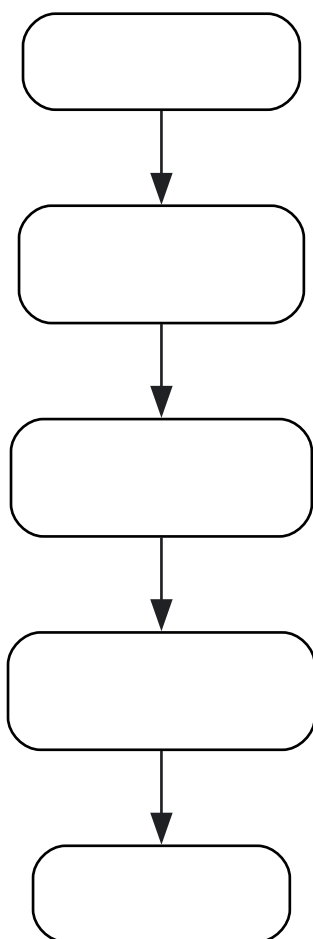
Property	Value	Reference
C.I. Name	Disperse Yellow 211	[1]
C.I. Number	12755	[1]
CAS Number	86836-02-4	[1]
Molecular Formula	C ₁₅ H ₁₂ ClN ₅ O ₄	[1]
Molecular Weight	361.74 g/mol	[1]
Molecular Structure	Single Azo Class	[1]
Physical Form	Yellow Powder	
Solubility	Insoluble in water	[4]

Application in Functional Photoactive Polymers

Disperse Yellow 211 can be chemically modified to incorporate a polymerizable group, such as a methacrylate, allowing it to be copolymerized with other monomers. This approach enables the synthesis of photoactive polymers with tailored optical and physical properties. Such functional polymers have potential applications in optoelectronics and as sensing materials.

Conceptual Experimental Workflow for Synthesis of a Photoactive Polymer:

The following diagram illustrates a general workflow for the synthesis of a photoactive polymer incorporating a modified disperse dye.



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Workflow for synthesizing a functional photoactive polymer.

Experimental Protocol: Synthesis of a Methacrylate-Modified **Disperse Yellow 211** and its Copolymerization (Hypothetical Protocol)

This protocol is based on methodologies reported for similar disperse dyes, such as Disperse Yellow 7.

Part 1: Synthesis of **Disperse Yellow 211** Methacrylate (DY211-MA)

- Reaction Setup: In a nitrogen-purged flask, dissolve **Disperse Yellow 211** in a suitable solvent (e.g., anhydrous tetrahydrofuran).
- Addition of Reagents: Add triethylamine to the solution, followed by the dropwise addition of methacryloyl chloride at 0°C.

- **Reaction:** Allow the mixture to warm to room temperature and stir for 24 hours.
- **Purification:** Filter the reaction mixture to remove triethylamine hydrochloride. The filtrate is then concentrated under reduced pressure. The resulting solid is purified by column chromatography to yield DY211-MA.

Part 2: Copolymerization of DY211-MA with a Comonomer (e.g., Methyl Methacrylate)

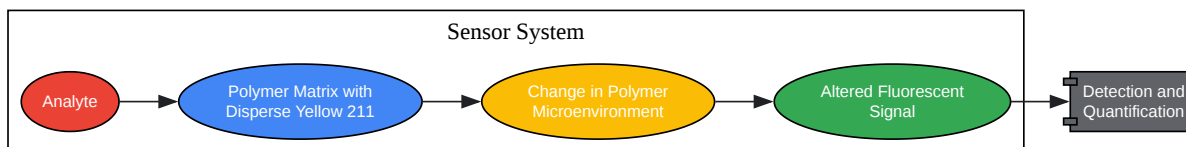
- **Preparation:** In a reaction vessel, dissolve DY211-MA and methyl methacrylate in a suitable solvent (e.g., toluene).
- **Initiator Addition:** Add a radical initiator, such as azobisisobutyronitrile (AIBN).
- **Polymerization:** Heat the mixture at a specified temperature (e.g., 70°C) under a nitrogen atmosphere for a set time (e.g., 12 hours).
- **Termination and Precipitation:** Cool the reaction vessel to terminate the polymerization. Precipitate the polymer by pouring the solution into a non-solvent like methanol.
- **Purification and Drying:** Filter the precipitated polymer, wash it with methanol, and dry it under vacuum.

Application as a Fluorescent Probe in Polymer Matrices

The fluorescent properties of **Disperse Yellow 211** make it a candidate for use as a probe to study the microenvironment of polymer systems. By incorporating the dye into a polymer matrix, changes in its fluorescence spectrum (e.g., intensity, lifetime, and wavelength) can provide information about the local polarity, viscosity, and temperature of the polymer.

Logical Relationship for a Polymer-Based Fluorescent Sensor:

The diagram below illustrates the principle of a polymer-based fluorescent sensor.



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Principle of a polymer-based fluorescent sensor.

Experimental Protocol: Preparation and Characterization of a Polymer Film Doped with **Disperse Yellow 211**

- **Polymer Solution Preparation:** Dissolve a polymer (e.g., polystyrene) in a suitable solvent (e.g., toluene) to form a solution of a specific concentration.
- **Dye Doping:** Prepare a stock solution of **Disperse Yellow 211** in the same solvent. Add a calculated amount of the dye solution to the polymer solution to achieve the desired doping concentration.
- **Film Casting:** Cast the doped polymer solution onto a clean glass substrate using a spin coater or by drop-casting.
- **Drying:** Dry the film in a vacuum oven at a temperature below the glass transition temperature of the polymer to remove the solvent completely.
- **Characterization:**
 - **UV-Vis Spectroscopy:** Record the absorption spectrum of the film to determine the absorption characteristics of the dye in the polymer matrix.
 - **Fluorescence Spectroscopy:** Measure the emission spectrum and fluorescence quantum yield of the film.
 - **Fluorescence Lifetime Measurement:** Determine the fluorescence lifetime of the dye in the polymer matrix using time-correlated single-photon counting (TCSPC).

Photophysical Data (Example for a Similar Dye, Disperse Yellow 7, in a Polysilane Copolymer):

The following table presents example photophysical data for a functionalized disperse dye within a polymer matrix, based on findings for Disperse Yellow 7 methacrylate in a polysilane copolymer.[5] This data is illustrative of what could be expected for **Disperse Yellow 211** in a similar system.

Parameter	Wavelength (nm)	Transition
Optical Absorbance 1	276	π - π^* transition of the aromatic ring
Optical Absorbance 2	336	σ - σ^* transition of the Si-Si main chain
Optical Absorbance 3	367	π - π^* and n- π^* transition of the azobenzene chromophore
Photoemission 1	405	-
Photoemission 2	428	-
Photoemission 3	454	-

Excitation wavelengths for photoemission were 332 nm and 370 nm.[5]

Concluding Remarks

Disperse Yellow 211 holds significant potential for advanced applications in polymer science research. Through chemical modification, it can be transformed into a monomer for the synthesis of novel photoactive polymers. Furthermore, its inherent fluorescent properties make it a valuable tool for probing the microenvironments of polymer systems. The protocols and data presented here, though in part based on analogous dye systems, provide a solid foundation for researchers to explore and develop new applications for **Disperse Yellow 211** in materials science and beyond. Further research is warranted to fully elucidate the specific photophysical properties and reactivity of **Disperse Yellow 211** in various polymer systems.

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